

Health and Safety Handling of 9-Methylanthracene: A Technical Guide

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Compound of Interest

Compound Name: 9-Methylanthracene

Cat. No.: B110197

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations for handling **9-Methylanthracene** in a laboratory setting. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards.

Physicochemical and Hazard Information

9-Methylanthracene is a polycyclic aromatic hydrocarbon (PAH). While comprehensive toxicological data is not available, it is classified as a hazardous substance requiring careful handling.^[1]

Table 1: Physicochemical Properties of **9-Methylanthracene**

Property	Value	References
Molecular Formula	C ₁₅ H ₁₂	[2][3][4]
Molecular Weight	192.26 g/mol	[2][4]
Appearance	Yellow-orange powder solid	[1][5]
Melting Point	76 - 79 °C	[3][4][5][6]
Boiling Point	196 - 197 °C at 12 mmHg	[4][5][7]
Density	1.066 g/mL at 25 °C	[2][4][6]
Flash Point	No information available	[1][5]
Solubility	No information available	[5]
Stability	Stable under normal conditions. Combustible.	[3]

Table 2: Hazard Classifications for **9-Methylanthracene**

Hazard Classification	Description	References
Serious Eye Damage/Eye Irritation	Category 1: Causes serious eye damage.	[1][8]
Acute Toxicity, Oral	Category 4: Harmful if swallowed.	[8]
Hazardous to the Aquatic Environment, Acute	Category 1: Very toxic to aquatic life.	[8]
Hazardous to the Aquatic Environment, Chronic	Category 1: Very toxic to aquatic life with long lasting effects.	[8]

Health and Safety Information

While specific occupational exposure limits for **9-Methylanthracene** have not been established, it is crucial to handle it with care to minimize exposure.[1] The toxicological

properties have not been fully investigated.[1]

Table 3: NFPA 704 Ratings for **9-Methylanthracene**

Category	Rating	Description	References
Health	3	Can cause serious or permanent injury.	[1]
Flammability	1	Must be preheated before ignition can occur.	[1]
Instability	0	Normally stable, even under fire conditions.	[1]
Special	N/A	No special hazards.	[1]

Experimental Protocols: Safe Handling Procedures

Adherence to strict operational protocols is essential for laboratory safety when working with **9-Methylanthracene**. [2]

3.1. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood. [2]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation. [1][5]

3.2. Personal Protective Equipment (PPE)

The following PPE is recommended when handling **9-Methylanthracene**: [2]

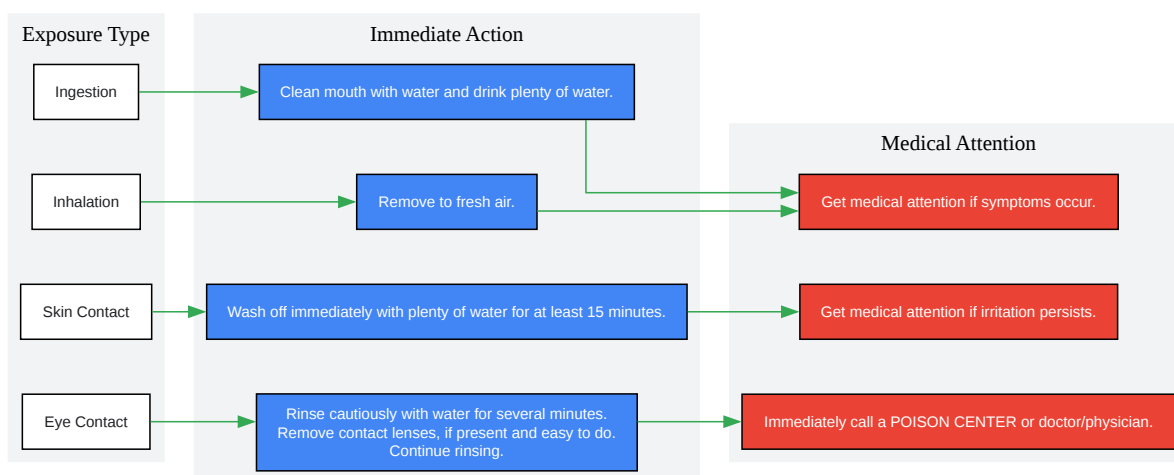
PPE Category	Specification	References
Eye Protection	Chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 should be worn.	[1] [2]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing, such as a lab coat or coveralls, to prevent skin exposure.	[1] [2]
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH/MSHA or European Standard EN 149 approved respirator (such as a dust mask type N95) should be used.	[1] [2]

3.3. Handling and Storage

- Avoid all personal contact, including inhalation of dust or fumes.[\[2\]](#)
- Prevent the formation of dust and aerosols.[\[2\]](#)
- Keep the container tightly sealed when not in use.[\[2\]](#)
- Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Incompatible materials include strong oxidizing agents.[\[1\]](#)

Emergency Procedures

4.1. First Aid Measures



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Caption: First aid procedures for **9-Methylanthracene** exposure.

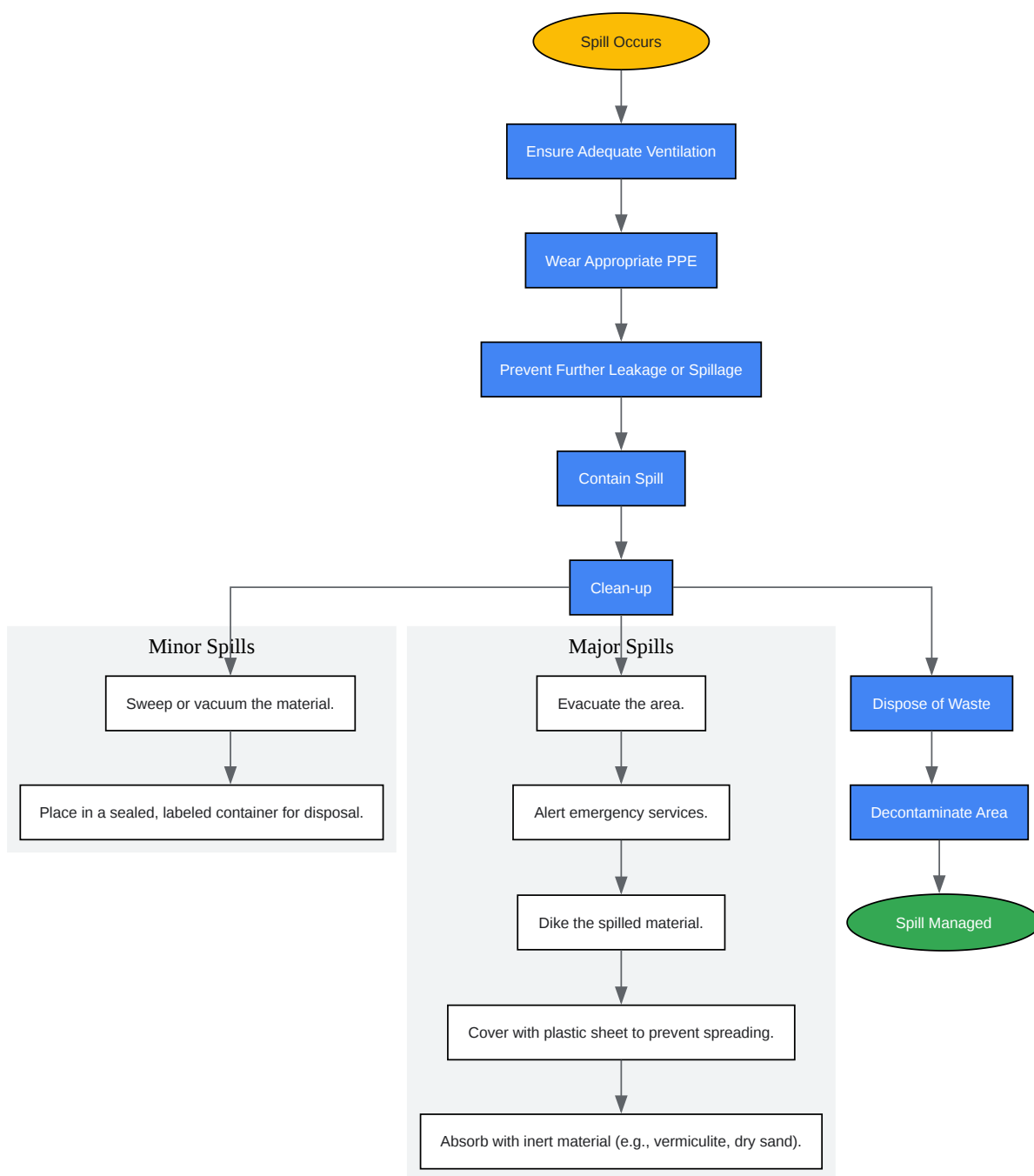
General Advice: If symptoms persist, call a physician. Ensure that medical personnel are aware of the material(s) involved and take precautions to protect themselves.^[5]

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention immediately.^{[1][5]}
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.^{[1][5]}
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.^{[1][5]}
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.^{[1][5]}

4.2. Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[1\]](#)
- Unsuitable Extinguishing Media: Do not use a water jet, as this will spread the fire.[\[9\]](#)
- Specific Hazards: During a fire, hazardous combustion products such as carbon monoxide (CO) and carbon dioxide (CO₂) may be formed.[\[1\]](#)
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)

4.3. Accidental Release Measures



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Caption: Workflow for responding to a **9-Methylanthracene** spill.

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment. Avoid dust formation.[1]
- Environmental Precautions: Do not flush into surface water or sanitary sewer systems. Prevent the material from contaminating ground water. This substance is very toxic to aquatic life.[1][9]
- Methods for Containment and Clean-up:
 - Minor Spills: For small spills, use dry clean-up procedures. Sweep up or vacuum the material and place it in a sealed, labeled container for disposal.[2]
 - Major Spills: For larger spills, evacuate the area and alert emergency services. Dike the spilled material if possible. Cover with a plastic sheet to prevent spreading. Absorb with an inert material such as vermiculite, dry sand, or earth and place into containers for disposal. [9] Following product recovery, flush the area with water.[9]

Disposal Considerations

Waste from **9-Methylanthracene** and contaminated materials should be collected in clearly labeled, sealed containers.[2] Disposal must be conducted by a licensed hazardous waste disposal facility in accordance with local, regional, and national regulations.[1][10] Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.[10]

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